

# CAS number and synonyms for 2-methylfuran-3-yl isocyanate

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## Compound of Interest

Compound Name: *3-Isocyanato-2-methylfuran*

Cat. No.: *B1291023*

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## Technical Guide: 2-Methylfuran-3-yl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This document provides a technical overview of 2-methylfuran-3-yl isocyanate, compiling available data on its chemical identity, properties, and synonyms. The information presented is intended to serve as a foundational resource for professionals in research and development.

## Chemical Identification and Properties

2-Methylfuran-3-yl isocyanate is a heterocyclic organic compound. Detailed experimental data on this specific molecule is limited in publicly accessible literature. The following tables summarize its key identifiers and computed chemical properties.

Table 1: Chemical Identifiers for 2-Methylfuran-3-yl Isocyanate

Identifier	Value	Reference
CAS Number	921938-65-0	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>	<a href="#">[1]</a>
IUPAC Name	3-isocyanato-2-methylfuran	<a href="#">[1]</a>
InChI	InChI=1S/C6H5NO2/c1-5-6(7-4-8)2-3-9-5/h2-3H,1H3	<a href="#">[1]</a>
InChIKey	OMYDOMPNLAYEPL-UHFFFAOYSA-N	<a href="#">[2]</a>
SMILES	CC1=C(C=CO1)N=C=O	<a href="#">[1]</a>

Table 2: Synonyms for 2-Methylfuran-3-yl Isocyanate

Synonym
3-Isocyanato-2-methylfuran
2-Methylfuran-3-yl isocyanate
FURAN,3-ISOCYANATO-2-METHYL-
SCHEMBL990504
AKOS000194953
EN300-86345
G23072
Source: <a href="#">[1]</a>

Table 3: Computed Physicochemical Properties

Property	Value	Unit
Molecular Weight	123.11	g/mol
Exact Mass	123.032028402	Da
XLogP3-AA	2.2	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	1	
Topological Polar Surface Area	42.6	Å <sup>2</sup>
Heavy Atom Count	9	
Complexity	140	
Source:[1]		

## Experimental Data

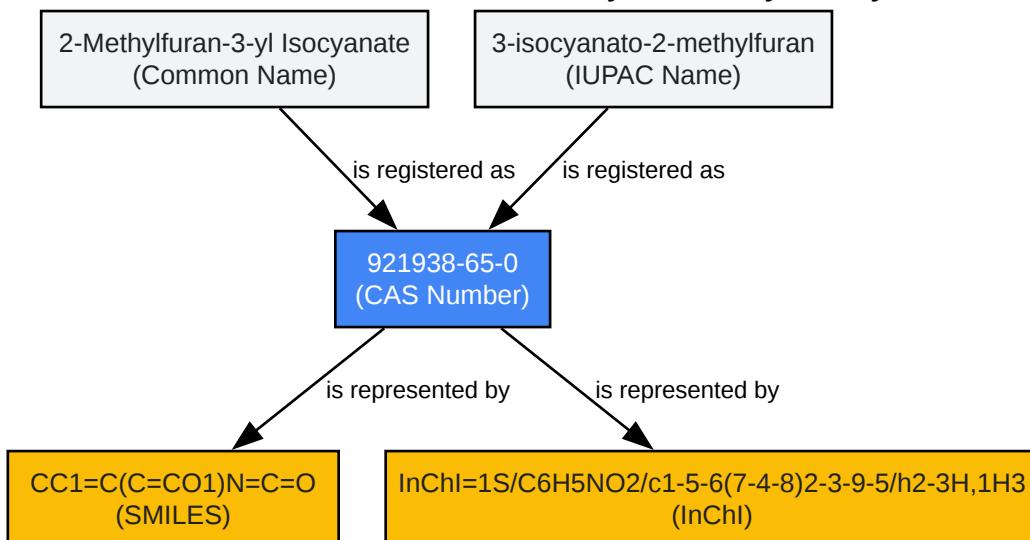
A comprehensive search of scientific literature and chemical databases did not yield detailed experimental protocols for the synthesis of 2-methylfuran-3-yl isocyanate, nor were there specific studies detailing its biological activity or involvement in signaling pathways. The general reactivity of the isocyanate group suggests it is a reactive compound, particularly with nucleophiles.[3]

While information on the biological activities of various furan derivatives exists, including applications as antibacterial, antifungal, and anti-inflammatory agents, no such data was found specifically for 2-methylfuran-3-yl isocyanate.[4][5][6]

## Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name, IUPAC name, and the fundamental structural representations (SMILES and InChI) of the compound, all of which are linked to its unique CAS registry number.

## Chemical Identification of 2-Methylfuran-3-yl Isocyanate



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### Chemical Identification Relationships

## Conclusion

2-Methylfuran-3-yl isocyanate is a defined chemical entity with established identifiers and computed properties. However, there is a notable lack of in-depth experimental data in the public domain regarding its synthesis, biological activity, and potential applications in drug development. This presents an opportunity for novel research to explore the synthesis and characterize the physicochemical and biological properties of this compound. Researchers are advised to exercise caution, as isocyanates are generally reactive and can be irritants.[3]

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## References

- 1. 3-Isocyanato-2-methylfuran | C<sub>6</sub>H<sub>5</sub>NO<sub>2</sub> | CID 24229546 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. 2-Isocyanato-3-methylfuran | C6H5NO2 | CID 24229549 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
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- 4. Synthesis, crystal structure, and biological activities of 2-cyanoacrylates containing furan or tetrahydrofuran moieties - PubMed [pubmed.ncbi.nlm.nih.gov]
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